

# Fentin acetate CAS number and molecular formula

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## Compound of Interest

Compound Name: *Fentin acetate*

Cat. No.: *B1672543*

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## Fentin Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fentin acetate**, an organotin compound previously utilized as a fungicide. This document details its chemical properties, synthesis, mechanism of action, and relevant experimental protocols for its analysis.

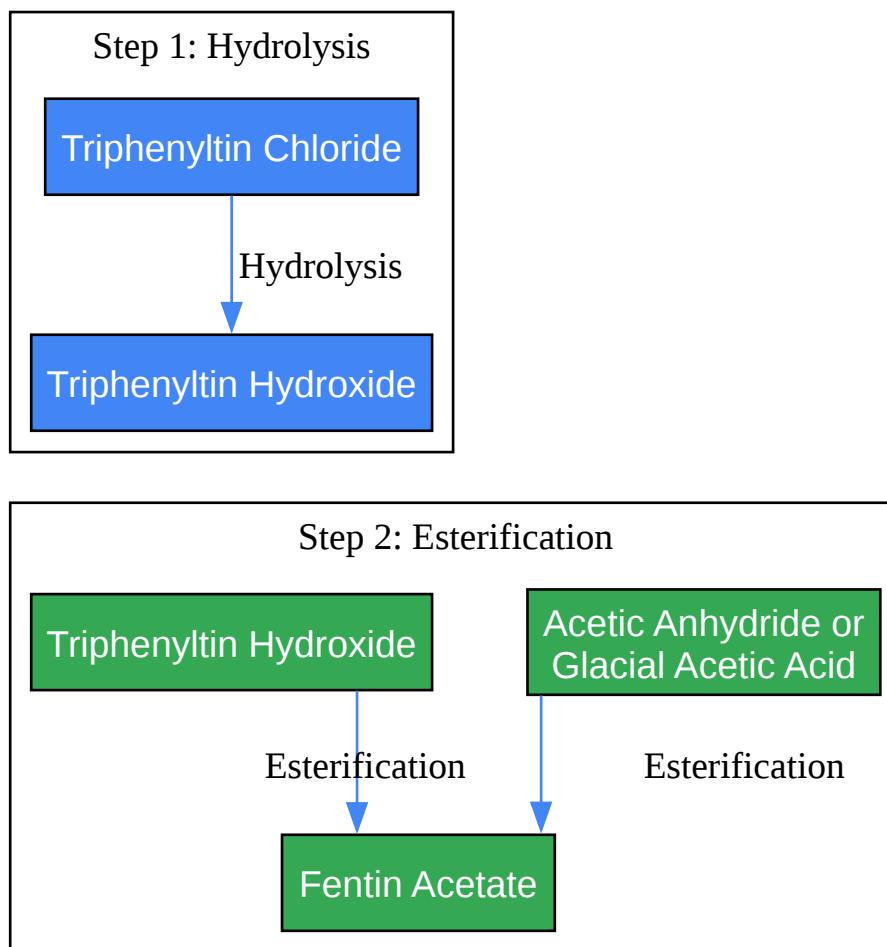
## Core Chemical and Physical Properties

**Fentin acetate** is an organotin compound, specifically the O-acetyl derivative of triphenyltin hydroxide.<sup>[1][2]</sup> It is a white, odorless, crystalline solid.<sup>[3][4]</sup> The compound is stable under dry conditions but is converted to fentin hydroxide in the presence of water and is decomposed by sunlight and atmospheric oxygen.<sup>[2]</sup>

Property	Value	Source(s)
CAS Number	900-95-8	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>2</sub> Sn	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	409.07 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	123-131 °C (253-268 °F)	<a href="#">[2]</a>
Water Solubility	28 mg/L (at 20°C)	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White crystalline solid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis of Fentin Acetate

The commercial production of **Fentin acetate** is a two-step process. It begins with the hydrolysis of triphenyltin chloride to produce triphenyltin hydroxide. This intermediate is then esterified using acetic anhydride or glacial acetic acid to yield the final product, **Fentin acetate**. [\[5\]](#) This reaction is typically conducted in an organic solvent like toluene or xylene.[\[5\]](#)

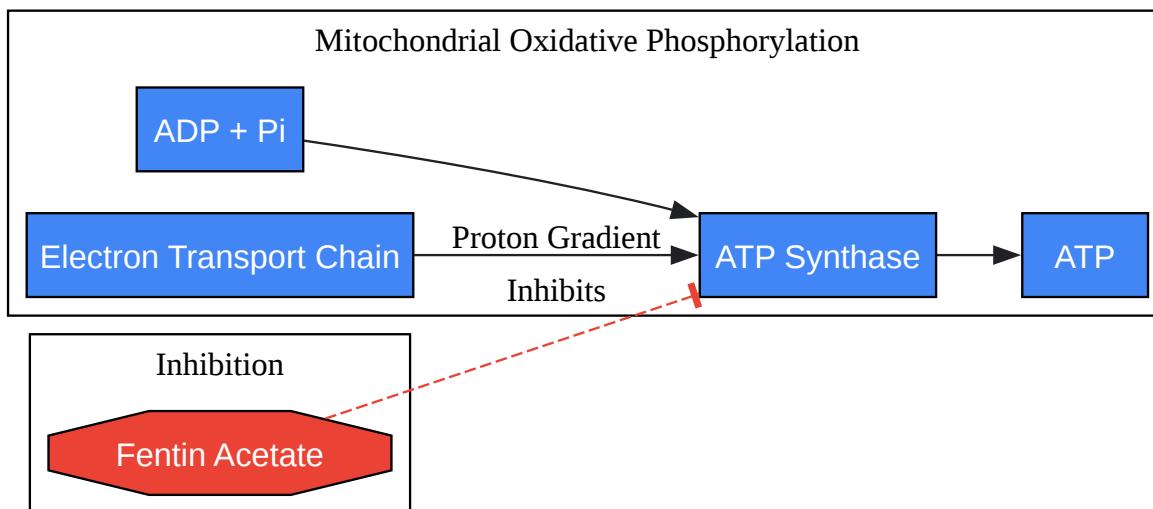


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*Fig. 1: Synthesis workflow for **Fentin acetate**.*

## Mechanism of Action

**Fentin acetate** functions primarily as a non-systemic fungicide with contact activity.<sup>[1][5]</sup> Its mode of action is the inhibition of mitochondrial ATP synthase.<sup>[5]</sup> By disrupting this crucial enzyme in the oxidative phosphorylation pathway, **Fentin acetate** effectively halts the production of ATP, leading to cell death in the target fungus.



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Fig. 2: **Fentin acetate** inhibits mitochondrial ATP synthase.

## Experimental Protocols

### Determination of Fentin Acetate Residue by HPLC

A high-performance liquid chromatography (HPLC) method is utilized for the determination of **Fentin acetate** residue in environmental and biological samples such as beet plants and soil. [8]

#### 1. Extraction:

- The sample (beet plants or soil) is first extracted with a solution of hydrochloric acid and acetonitrile.[8]
- A subsequent second extraction is performed using dichloromethane.[8]

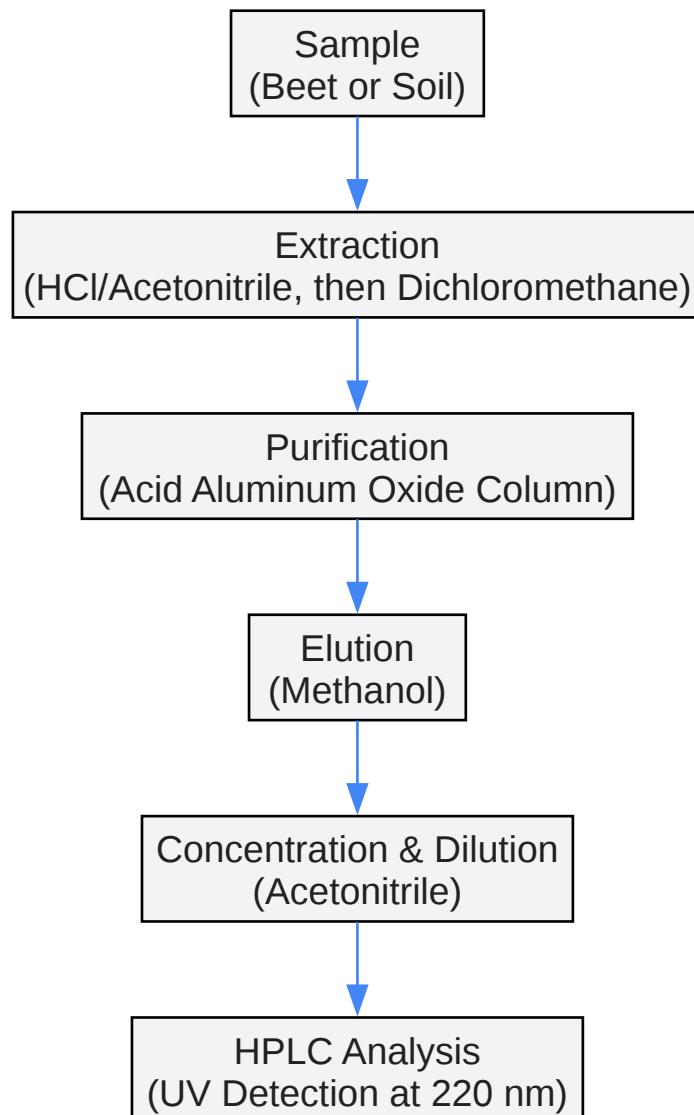
#### 2. Purification:

- The resulting extract is purified using an acid aluminum oxide column.[8]
- **Fentin acetate** is eluted from the column with methanol.[8]

### 3. Analysis:

- The purified eluate is concentrated and then diluted with acetonitrile.[8]
- The final solution is analyzed using an HPLC system equipped with a UV detector set at 220 nm and a Waters Sun Fire™ C18 column.[8]
- The mobile phase consists of methanol and a 0.5% phosphoric acid aqueous solution.[8]
- Quantification is achieved by using an external standard calibration curve.[8]

This method demonstrates good recovery rates, with average recoveries of 88.4-95.6% for beet plants and 91.2-91.8% for soils.[8] The lowest detectable concentration is reported to be 0.02 mg/kg.[8]



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